

Anisole: A Comprehensive Technical Guide to its Physicochemical Properties for Solvent Selection

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Compound of Interest

Compound Name: Anisole

Cat. No.: B1667542

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the physicochemical properties of **anisole** (methoxybenzene), a versatile aromatic ether increasingly considered as a sustainable and effective solvent in various chemical and pharmaceutical applications. Its unique combination of properties, including moderate polarity, a high boiling point, and low toxicity, makes it a compelling alternative to more hazardous traditional solvents. This document details its physical and chemical characteristics, safety protocols, and environmental impact to aid in informed solvent selection for research, development, and manufacturing.

Core Physicochemical Properties of Anisole

Anisole (C_7H_8O) is a colorless to pale yellow liquid with a characteristic sweet, anise-like odor. [1][2][3] Structurally, it is comprised of a methoxy group ($-OCH_3$) attached to a benzene ring. [1][4] This structure imparts moderate polarity and stability, making it a useful solvent for a range of organic compounds and a key intermediate in the synthesis of pharmaceuticals, perfumes, and agrochemicals. [1][2][5]

General and Physical Properties

The fundamental physical characteristics of **anisole** are summarized below. It is soluble in many organic solvents like alcohol, ether, acetone, and benzene, but shows low solubility in

water.[2][4][6][7]

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ O	[4][5][8]
Molar Mass	108.14 g/mol	[4][5][8]
Appearance	Colorless to straw-colored liquid	[4][7][8][9]
Odor	Sweet, aromatic, anise-like	[2][4][5][10]
Density	0.995 g/cm ³ (at 20-25°C)	[1][4][8][9]
Refractive Index	~1.516 - 1.518 (at 20°C)	[7][9][11]
Vapor Density	3.7 (air = 1)	[4][7][9]
Vapor Pressure	3.54 mmHg (at 25°C); 10 mmHg (at 42.2°C)	[4][7][9][12]
Dielectric Constant	4.33	[7]
logP (Octanol/Water)	2.11	[7][10][13]

Thermal Properties

Anisole is a flammable liquid with a relatively high boiling point, making it suitable for reactions requiring elevated temperatures.[10][14] Its thermal properties are critical for defining safe operating conditions.

Property	Value	Source(s)
Boiling Point	154 - 155.5°C (at 760 mmHg)	[4][8][9][15]
Melting Point	-37°C / -34.6°F	[4][5][8][10]
Flash Point	41 - 52°C (105.8 - 125.6°F)	[10][16][17][18]
Autoignition Temp.	475°C (887°F)	[4][10][17]

Solubility Data

Anisole's solubility profile is a key determinant of its utility as a solvent. It is miscible with many common organic solvents while having limited solubility in water.

Solvent	Solubility	Source(s)
Water	Low / Insoluble (~1.6 - 1.7 g/L at 20°C)	[4] [6] [8]
Ethanol	Soluble / Miscible	[4] [5]
Ether	Soluble / Miscible	[4] [5] [7]
Acetone	Soluble	[2] [6]
Benzene	Soluble	[2] [6]
Chloroform	Soluble	[1] [6]

Safety, Handling, and Environmental Profile

Proper handling of **anisole** is essential due to its flammability and potential health effects. It is classified as a Category 3 flammable liquid.[\[10\]](#)[\[19\]](#)

Hazard and Safety Data

Property	Value	Source(s)
GHS Classification	Flammable liquid (Category 3), STOT SE 3	[10] [20]
Hazard Statements	H226 (Flammable liquid and vapor), H336 (May cause drowsiness or dizziness)	[8] [20]
Explosive Limits	0.34% (Lower), 6.3% (Upper)	[10] [17]
Toxicity (Oral, Rat LD50)	3700 mg/kg	[9] [19]
Incompatibilities	Strong oxidizing agents, strong acids	[1] [10] [12]

Environmental Profile

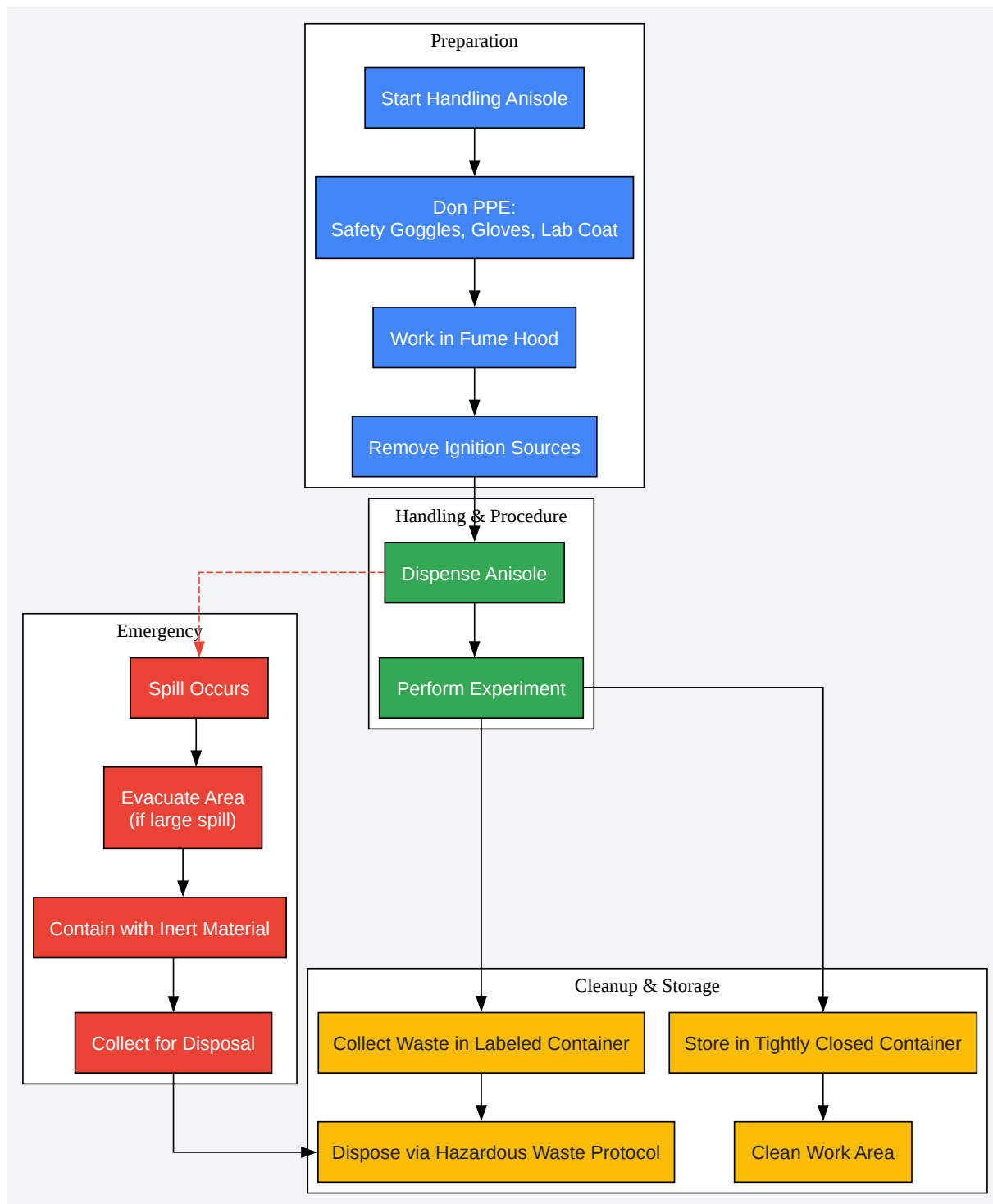
Anisole is considered to have a favorable environmental profile compared to many traditional solvents. It is readily biodegradable and has a low potential for bioaccumulation.^{[4][21]} If released into water, it is expected to be lost primarily through volatilization and biodegradation.^[4] In the atmosphere, it degrades through reaction with hydroxyl radicals, with an estimated half-life of 22 hours.^[4]

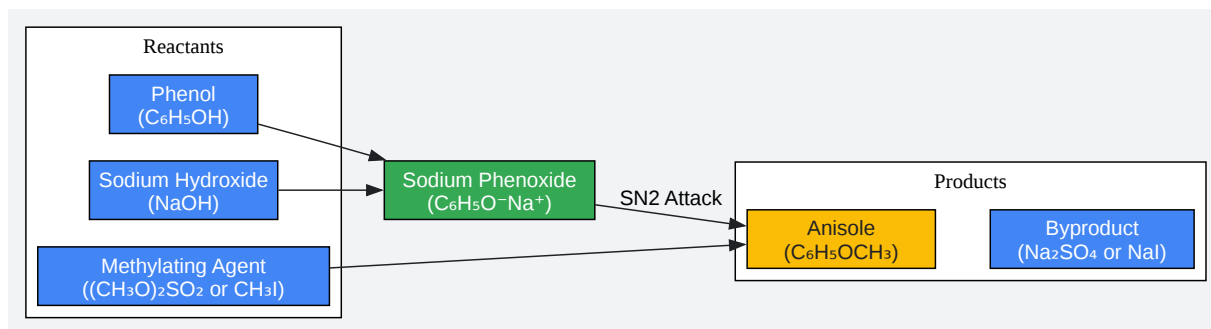
Experimental Protocols

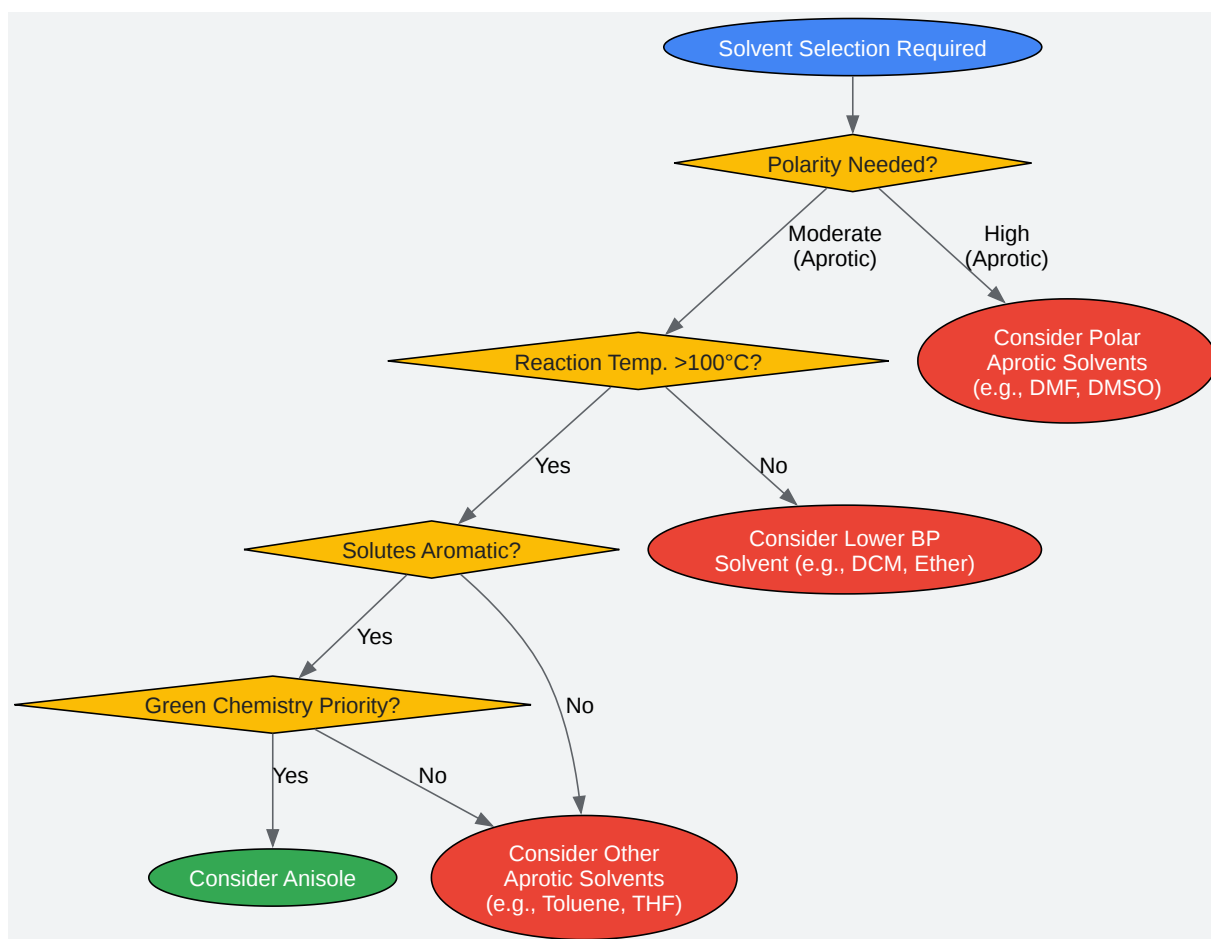
General Solvent Handling and Safety Protocol

Working with **anisole** requires adherence to standard laboratory safety practices for flammable and moderately irritating chemicals.

- Ventilation: Always handle **anisole** in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.^[10]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical safety goggles, nitrile gloves, and a flame-retardant lab coat.^{[10][19][20]}
- Ignition Sources: Keep **anisole** away from open flames, sparks, hot surfaces, and other potential ignition sources.^{[19][20]} Use spark-proof tools and explosion-proof equipment for large-scale operations.^{[10][12]}
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.^{[10][20]} It should be stored away from incompatible materials such as strong oxidizing agents.^{[12][14]}
- Spill Response: In case of a spill, remove all ignition sources.^[12] Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.^[10]
- Disposal: Dispose of **anisole** waste in accordance with local, state, and federal regulations for hazardous chemical waste.^[10]







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